

Preparation of 3,5-Dimethylphenol-d10 Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: 3,5-Dimethylphenol-d10

Cat. No.: B15383901

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of **3,5-Dimethylphenol-d10** stock solutions. **3,5-Dimethylphenol-d10** is a deuterated stable isotope-labeled compound commonly utilized as an internal standard in quantitative mass spectrometry-based analyses. Its application is crucial for the accurate quantification of 3,5-Dimethylphenol in various matrices, which is relevant in environmental analysis, drug metabolism studies, and as a precursor in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2]}

Physicochemical and Safety Data

Accurate preparation of stock solutions begins with a thorough understanding of the compound's properties and the necessary safety precautions.

Properties of 3,5-Dimethylphenol

Property	Value	Source
Synonyms	3,5-Xylenol-d10, sym-m-xylenol-d10	[3]
Appearance	Colorless to off-white crystalline solid	[3]
Molecular Formula	C ₈ D ₁₀ O	[3]
Molecular Weight	132.22 g/mol (approx. for d10)	[3]
Melting Point	61-66 °C	[4]
Boiling Point	222 °C	[4]
Solubility	Slightly soluble in water. Soluble in organic solvents such as methanol, ethanol, and ether.	[1][5]
Storage Temperature	Room Temperature	

Safety and Handling Precautions

3,5-Dimethylphenol is classified as toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.[4][6] It is crucial to handle this compound in a well-ventilated area, preferably a chemical fume hood, and to wear appropriate personal protective equipment (PPE).

Personal Protective Equipment (PPE)	Hazard Controls	First Aid Measures
Safety glasses with side-shields or goggles	Use in a well-ventilated area or fume hood.	If inhaled: Move person into fresh air.
Chemical-resistant gloves (e.g., nitrile)	Avoid formation of dust and aerosols.	In case of skin contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
Laboratory coat	Store in a tightly closed container in a dry and well-ventilated place.	In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
If swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.		

This table summarizes general safety information. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Preparation of a 1 mg/mL Primary Stock Solution

This protocol details the gravimetric and volumetric preparation of a 1 mg/mL primary stock solution of **3,5-Dimethylphenol-d10** in methanol. Methanol is a common solvent for preparing stock solutions of phenolic compounds for analytical purposes.[\[8\]](#)

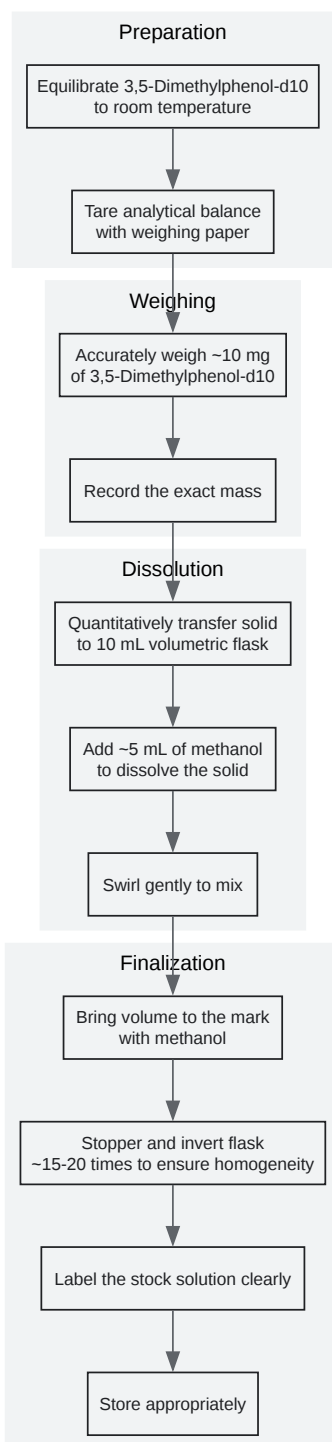
Materials and Equipment

- **3,5-Dimethylphenol-d10** (neat solid)
- Methanol (HPLC or LC-MS grade)

- Analytical balance (readable to at least 0.1 mg)
- 10 mL Class A volumetric flask with stopper[5]
- Weighing paper or boat
- Spatula
- Glass funnel
- Pasteur pipette or dropper
- Beaker
- Wash bottle with methanol

Workflow for Stock Solution Preparation

Workflow for 3,5-Dimethylphenol-d10 Stock Solution Preparation



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Caption: A flowchart outlining the key steps for the accurate preparation of a **3,5-Dimethylphenol-d10** stock solution.

Step-by-Step Procedure

- Preparation: Allow the container of **3,5-Dimethylphenol-d10** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture, as the compound can be hygroscopic.
- Weighing:
 1. Place a piece of weighing paper or a weighing boat on the analytical balance and tare the balance.
 2. Carefully weigh approximately 10 mg of **3,5-Dimethylphenol-d10**. It is not necessary to weigh exactly 10.0 mg, but it is crucial to record the exact mass to four decimal places (e.g., 0.0102 g).
- Dissolution:
 1. Place a clean, dry glass funnel into the neck of a 10 mL Class A volumetric flask.
 2. Quantitatively transfer the weighed **3,5-Dimethylphenol-d10** into the volumetric flask. This can be done by carefully tapping the weighing paper.
 3. Rinse the weighing paper with small amounts of methanol into the funnel to ensure all the compound is transferred.
 4. Remove the funnel and add methanol to the volumetric flask until it is approximately half-full.
 5. Gently swirl the flask to completely dissolve the solid.
- Dilution to Volume:
 1. Once the solid is fully dissolved, continue to add methanol until the liquid level is just below the calibration mark on the neck of the flask.

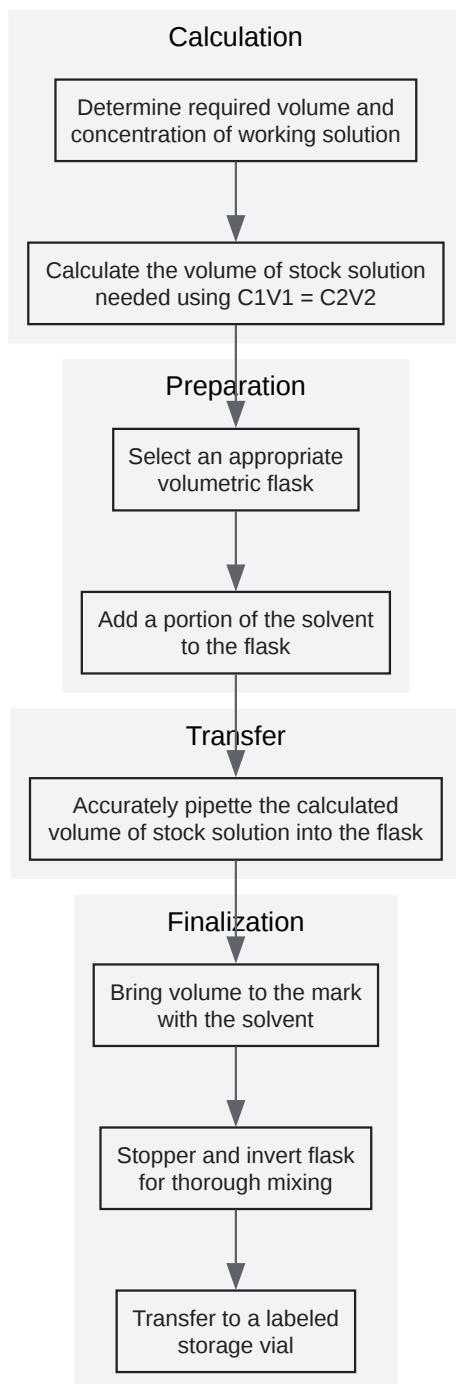
2. Use a Pasteur pipette or dropper to carefully add methanol dropwise until the bottom of the meniscus is precisely on the calibration mark.[8][9]
- Homogenization:
 1. Stopper the volumetric flask securely.
 2. Invert the flask and swirl it. Repeat this process approximately 15-20 times to ensure the solution is homogeneous.[8]
 - Calculation of the Exact Concentration:
 - The exact concentration of the stock solution is calculated using the following formula:
Concentration (mg/mL) = (Mass of **3,5-Dimethylphenol-d10** in mg) / (Volume of volumetric flask in mL)
 - For example, if 10.2 mg of the compound was used to prepare a 10 mL solution, the concentration is 1.02 mg/mL.
 - Labeling and Storage:
 1. Clearly label the flask with the name of the compound (**3,5-Dimethylphenol-d10**), the exact concentration, the solvent (methanol), the date of preparation, and the preparer's initials.
 2. Transfer the solution to a labeled amber glass vial with a PTFE-lined cap for storage.
 3. Store the stock solution in a cool, dark place. For long-term storage, refrigeration at 2-8 °C is recommended to minimize solvent evaporation and potential degradation. Deuterated compounds are generally stable, but proper storage ensures their integrity.[7][10]

Preparation of Working Solutions

Working solutions are typically prepared by diluting the primary stock solution to the desired concentration for a specific application.

Workflow for Working Solution Preparation

Workflow for Preparation of Working Solutions



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